

Technical Guide: Physicochemical Properties of 3,4-Diethyl-3-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diethyl-3-methylhexane

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Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of **3,4-diethyl-3-methylhexane**, with a primary focus on its boiling point. An understanding of this fundamental property is critical for its application in organic synthesis, as a solvent, or as a component in fuel formulations. This document outlines the experimentally determined boiling point, the underlying principles governing this property, a detailed experimental protocol for its determination, and a comparative analysis with its structural isomers.

Physicochemical Data

The boiling point of a substance is a key physical constant that is sensitive to its molecular structure. For alkanes, boiling points are influenced by intermolecular van der Waals forces, which are dependent on the surface area and polarizability of the molecule.

Boiling Point of 3,4-Diethyl-3-methylhexane

The experimentally determined boiling point of **3,4-diethyl-3-methylhexane** is approximately 190 °C. This value is a critical parameter for its purification by distillation and for its use in various chemical processes.

Comparative Boiling Point Analysis

To understand the effect of molecular structure on boiling point, it is instructive to compare **3,4-diethyl-3-methylhexane** with its straight-chain isomer, n-undecane, and other branched isomers. Generally, for alkanes with the same molecular weight, a higher degree of branching leads to a more compact, spherical shape with a smaller surface area. This reduction in surface area decreases the effectiveness of intermolecular van der Waals forces, resulting in a lower boiling point.^[1]

Compound	IUPAC Name	Molecular Formula	Structure	Boiling Point (°C)
3,4-Diethyl-3-methylhexane	3,4-Diethyl-3-methylhexane	C ₁₁ H ₂₄	Branched	~190
n-Undecane	Undecane	C ₁₁ H ₂₄	Straight-chain	196 ^[1] ^[2]

Experimental Protocol: Boiling Point Determination

The following protocol details the micro-scale determination of a liquid's boiling point using the Siwoloboff method with a Thiele tube. This method is suitable for small sample volumes and provides accurate results.^[3]^[4]

Materials and Apparatus

- Sample of **3,4-diethyl-3-methylhexane**
- Thiele tube
- Mineral oil or other suitable high-boiling liquid
- Thermometer (-10 °C to 250 °C)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or other heat source

- Safety goggles and lab coat

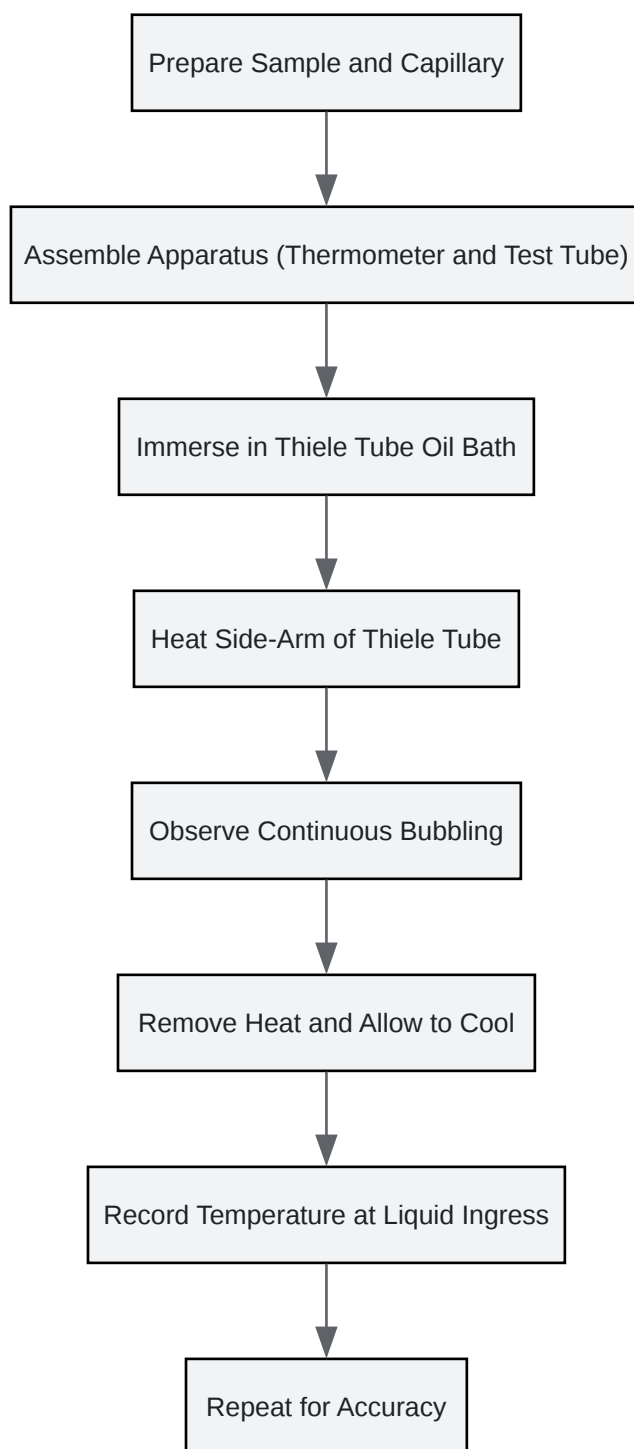
Procedure

- **Sample Preparation:** Fill the small test tube to a depth of approximately 1-2 cm with **3,4-diethyl-3-methylhexane**.
- **Capillary Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a retort stand and fill it with mineral oil to a level just above the side-arm.
- **Immersion:** Carefully insert the thermometer and test tube assembly into the Thiele tube, ensuring the sample is immersed in the oil bath. The rubber band should remain above the oil level.
- **Heating:** Gently heat the side-arm of the Thiele tube with a small flame from a Bunsen burner. The convection currents in the oil will ensure uniform heating.^[5]
- **Observation:** As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands.
- **Boiling Point Identification:** Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the sample is boiling.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease. The boiling point is the temperature at which the bubbling ceases and the liquid is drawn back into the capillary tube.^{[3][4]}
- **Repeat:** For accuracy, allow the apparatus to cool further and repeat the heating and cooling cycle to obtain a second reading.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the boiling point using the Thiele tube method.

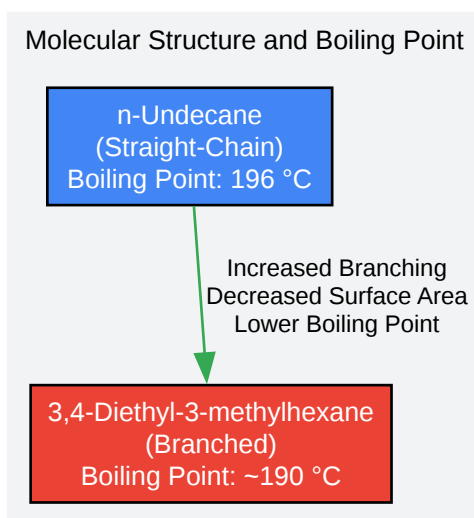


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Caption: Workflow for Boiling Point Determination.

Structure-Property Relationship

The diagram below illustrates the relationship between the molecular structure of $C_{11}H_{24}$ isomers and their boiling points, highlighting the effect of branching.



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Caption: Effect of Branching on Boiling Point.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,4-Diethyl-3-methylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14563135#3-4-diethyl-3-methylhexane-boiling-point]

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